

A Comparative Guide to Analytical Standards of 4-Bromo-3-iodobenzoic Acid

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Compound of Interest

Compound Name: 4-Bromo-3-iodobenzoic acid

Cat. No.: B079514

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For researchers, scientists, and drug development professionals, the quality and purity of chemical reagents are paramount. This guide provides a comparative overview of commercially available analytical standards for **4-Bromo-3-iodobenzoic acid**, a key building block in organic synthesis. The information presented here is compiled from various suppliers and serves as a reference for selecting the most suitable material for your research needs.

Comparison of Product Specifications

The following table summarizes the typical product specifications for **4-Bromo-3-iodobenzoic acid** available from various chemical suppliers. It is important to note that while many suppliers list a purity specification, detailed Certificates of Analysis with batch-specific data are often available upon request.

Supplier Category	Purity Specification	Analytical Techniques Mentioned
General Chemical Suppliers	≥ 97% ^[1]	NMR, HPLC, LC-MS, UPLC ^[2]
Specialty Chemistry Providers	Not less than 98%	HPLC
Research-Focused Suppliers	≥ 95%	Not specified

Potential Impurities

Based on common synthetic routes for halogenated benzoic acids, potential impurities in **4-Bromo-3-iodobenzoic acid** may include:

- Isomeric Impurities: Positional isomers such as 3-Bromo-4-iodobenzoic acid or other brominated/iodinated benzoic acid derivatives.
- Starting Material Residues: Unreacted starting materials from the synthetic process.
- Byproducts of Synthesis: Compounds formed from side reactions during synthesis. For example, if a nitration step is involved in a related synthesis, nitro-isomers could be present.
- Residual Solvents: Solvents used during the synthesis and purification process.

Experimental Protocols

Below are representative analytical methods for the characterization of **4-Bromo-3-iodobenzoic acid**. These are general protocols and may require optimization for specific instruments and sample matrices.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **4-Bromo-3-iodobenzoic acid** and quantify impurities.

Instrumentation: A standard HPLC system with a UV detector.

Method:

- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water, both containing 0.1% trifluoroacetic acid (TFA).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 254 nm.

- Sample Preparation: Prepare a stock solution of the **4-Bromo-3-iodobenzoic acid** standard in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL. Prepare working standards by diluting the stock solution. Samples for analysis should be prepared at a similar concentration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **4-Bromo-3-iodobenzoic acid**.

Instrumentation: A 400 MHz or higher NMR spectrometer.

Method:

- Solvent: Deuterated dimethyl sulfoxide (DMSO-d6) or deuterated chloroform (CDCl3).
- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.5-0.7 mL of the deuterated solvent.
- Experiments: Acquire ¹H and ¹³C NMR spectra.

Mass Spectrometry (MS)

Objective: To confirm the molecular weight of **4-Bromo-3-iodobenzoic acid**.

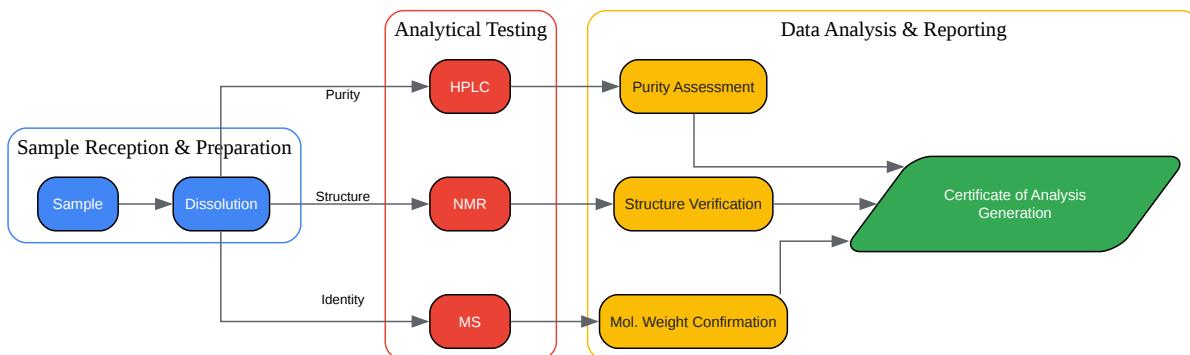
Instrumentation: A mass spectrometer, for example, coupled with a liquid chromatography system (LC-MS).

Method:

- Ionization Mode: Electrospray ionization (ESI) in negative ion mode is typically suitable for carboxylic acids.
- Sample Preparation: Prepare a dilute solution of the sample in a solvent compatible with the LC-MS system (e.g., acetonitrile/water).

Analytical Workflow

The following diagram illustrates a typical workflow for the quality control analysis of a **4-Bromo-3-iodobenzoic acid** analytical standard.



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Caption: Quality control workflow for **4-Bromo-3-iodobenzoic acid**.

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References

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- 2. 42860-06-0|4-Bromo-3-iodobenzoic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [A Comparative Guide to Analytical Standards of 4-Bromo-3-iodobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079514#analytical-standards-for-4-bromo-3-iodobenzoic-acid>]

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